

# Comparative analysis of "Compound-23" and "Compound-Y"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Amgen-23

Cat. No.: B10854897

[Get Quote](#)

## Request for Clarification

To provide a comprehensive and accurate comparative analysis of "Compound-23" and "Compound-Y," more specific information is required to uniquely identify these molecules. Initial searches have revealed that both "Compound-23" and "Compound-Y" are ambiguous terms, each potentially referring to several different chemical substances across various fields of research.

For instance, "Compound-23" has been used to describe:

- A coumarin derivative that inhibits the Cox-2 enzyme.
- An oral, selective Factor XIa inhibitor for anticoagulation.
- A small synthetic molecule that disrupts the interaction of the IL-17A homodimer, with potential applications in psoriasis.<sup>[1]</sup>
- A selective oral cathepsin K (CatK) inhibitor for osteoarthritis.
- An inhibitor of the bromodomain-containing enzyme ATAD2.
- A selective androgen receptor modulator (SARM) known as S-23.
- A compound with binding activity to the GABA A receptor.

Similarly, "Compound-Y" is a generic placeholder in chemical literature and could refer to:

- 3-chloroprop-1-ene in a specific reaction context.
- The element Yttrium (Y).<sup>[2][3]</sup>
- A type of airfoil wing (Clark-Y).
- Various other molecules in instructional examples.

To proceed with your request, please provide more specific identifiers for both "Compound-23" and "Compound-Y". This information is crucial for gathering the correct experimental data and performing a relevant comparative analysis.

Helpful identifiers include:

- CAS (Chemical Abstracts Service) Registry Number: A unique numerical identifier assigned to every chemical substance.<sup>[4][5]</sup>
- Full Chemical Name or IUPAC Name: The systematic name that describes the chemical structure.<sup>[6][7]</sup>
- Chemical Structure: A visual representation of the molecule, or a linear notation such as SMILES or InChI.<sup>[1][8]</sup>
- Therapeutic or Research Area: The specific field of study in which these compounds are being investigated (e.g., oncology, immunology, materials science).<sup>[9][10][11][12][13][14][15]</sup>

Once you provide these details, I can proceed with a targeted search to gather the necessary data and generate the comprehensive comparison guide you have requested.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. compound 23 [PMID: 35767390] | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. Yttrium | Y | CID 23993 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CharChem. Y [easychem.org]
- 4. List of CAS numbers by chemical compound - Wikipedia [en.wikipedia.org]
- 5. CAS REGISTRY | CAS [cas.org]
- 6. doubtnut.com [doubtnut.com]
- 7. unacademy.com [unacademy.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Therapy Areas: Alimentary, Anti-Infective, Cardiovascular & More [insights.citeline.com]
- 10. clario.com [clario.com]
- 11. What are the therapeutic areas that receive the most attention in terms of their drug R&D pipeline? [synapse.patsnap.com]
- 12. Spectrum of Diseases/Conditions | FDA [fda.gov]
- 13. Our therapy areas - AstraZeneca [astrazeneca.com]
- 14. Therapeutic Areas of Expertise | Syneos Health [syneoshealth.com]
- 15. Therapeutic Areas by Disease Area | CDISC [cdisc.org]
- To cite this document: BenchChem. [Comparative analysis of "Compound-23" and "Compound-Y"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854897#comparative-analysis-of-compound-23-and-compound-y]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)